

Technical Support Center: Enhancing FR179642 Fermentation Yield

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Compound of Interest

Compound Name: FR179642

Cat. No.: B612303

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This technical support center provides troubleshooting guidance and frequently asked questions to assist researchers, scientists, and drug development professionals in improving the yield of **FR179642** in microbial fermentation.

Frequently Asked Questions (FAQs)

Q1: What is **FR179642** and what is its significance?

A1: **FR179642** is a key intermediate in the synthesis of Micafungin, an echinocandin antifungal agent.^{[1][2]} It is the cyclic peptide nucleus of the lipopeptide FR901379.^[1] Its efficient production is crucial for the cost-effective manufacturing of Micafungin.

Q2: Which microorganisms are known to produce **FR179642** or its precursor?

A2: The primary producing microorganism of the precursor FR901379 is *Coleophoma empetri*.^{[1][3]} Additionally, a patent describes a fermentation method for **FR179642** using a genetically engineered strain of *Streptomyces albus* (ATCC21725).^[4]

Q3: What are the basic components of a fermentation medium for **FR179642** production?

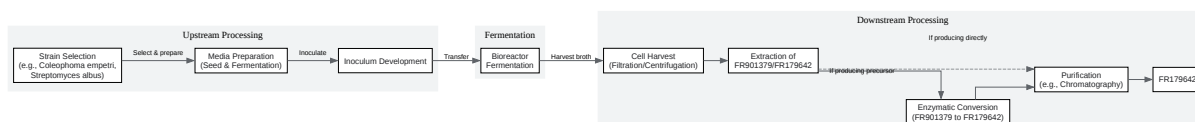
A3: Based on available data, a typical fermentation medium includes a carbon source (like glucose), nitrogen sources (such as soybean cake powder, yeast powder, and peptone), and various salts.^[4] The specific composition can significantly impact yield and should be optimized for the specific strain and process.

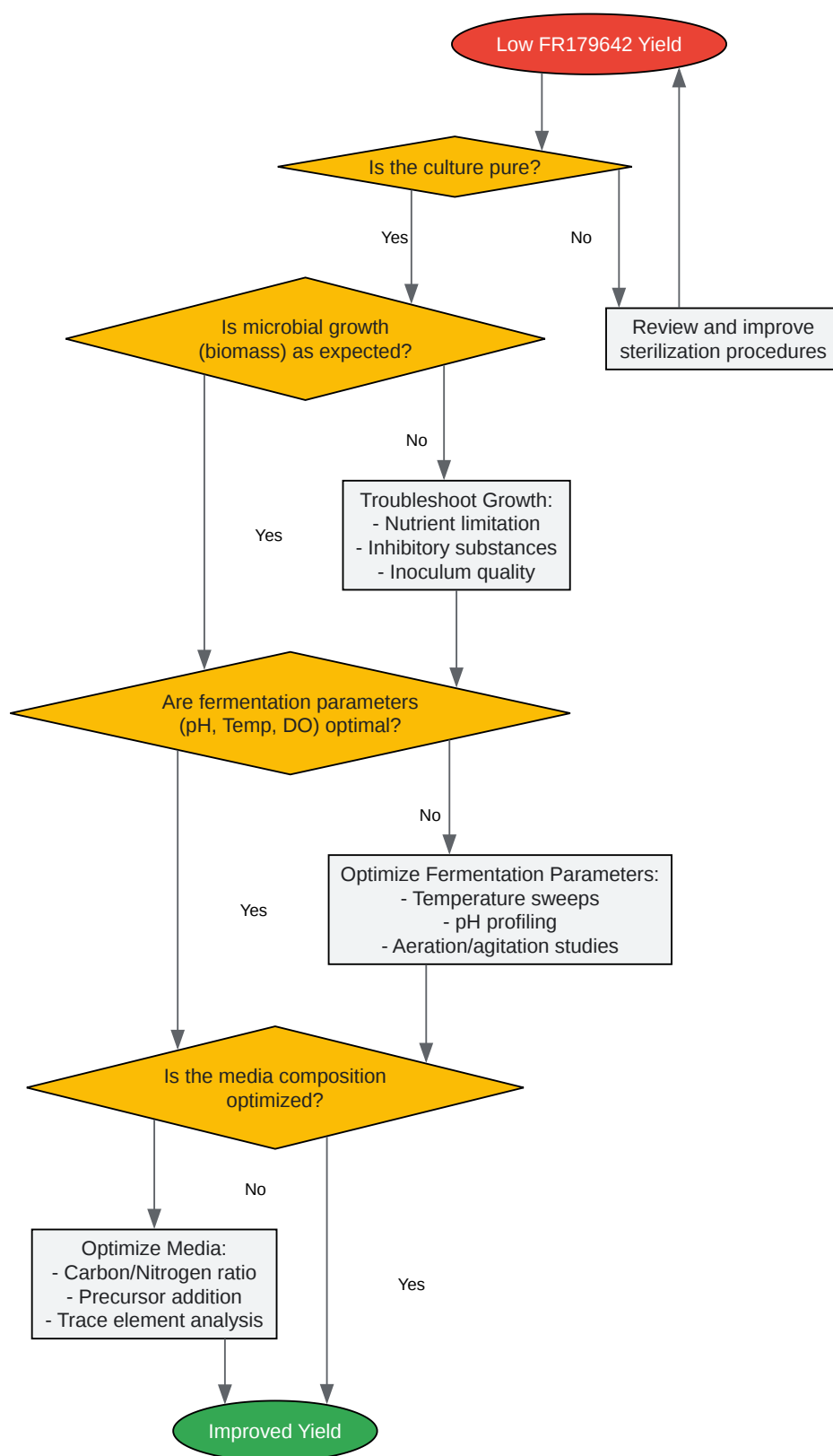
Q4: What is the general workflow for producing **FR179642**?

A4: The production of **FR179642** can be approached in two primary ways:

- Direct fermentation of a microorganism that produces **FR179642**.
- Fermentation of a precursor molecule like FR901379, followed by enzymatic conversion to **FR179642**.[\[3\]](#)

The following diagram illustrates a general workflow for the production of **FR179642**.





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